

Propyrisulfuron: A Toxicological Profile for Non-Target Organisms

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Compound of Interest

Compound Name: *Propyrisulfuron*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

December 15, 2025

Executive Summary

Propyrisulfuron, a sulfonylurea herbicide, is recognized for its efficacy against a broad spectrum of weeds in rice cultivation, including those resistant to other herbicides.^[1] This technical guide provides a comprehensive toxicological profile of **propyrisulfuron** concerning non-target organisms. It synthesizes available data on its effects on aquatic and terrestrial fauna and flora, details the experimental methodologies employed in these toxicological assessments, and presents visual representations of key biological pathways and experimental workflows. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development, offering a consolidated repository of information to inform environmental risk assessments and further research.

Introduction

Propyrisulfuron is a systemic herbicide that functions by inhibiting acetolactate synthase (ALS), an enzyme crucial for the biosynthesis of branched-chain amino acids in plants.^{[2][3][4]} ^[5] While highly effective against target weeds, the potential for unintended consequences on non-target organisms necessitates a thorough evaluation of its toxicological profile. This guide delves into the ecotoxicology of **propyrisulfuron**, presenting quantitative data, experimental

protocols, and conceptual frameworks to provide a holistic understanding of its environmental impact.

Toxicological Data for Non-Target Organisms

The following tables summarize the available quantitative data on the acute toxicity of **propyrisulfuron** to a range of non-target organisms.

Aquatic Organisms

The aquatic environment is a primary recipient of herbicide runoff. The following data outlines the acute toxicity of **propyrisulfuron** to key aquatic indicator species.

Test Organism	Species	Endpoint	Value (mg/L)	Classification
Fish	Carp (Cyprinus carpio)	96-hr LC50	> 100	Practically Non-toxic
Aquatic Invertebrate	Water Flea (Daphnia magna)	48-hr EC50	> 100	Practically Non-toxic
Aquatic Plant	Green Alga (Pseudokirchneriella subcapitata)	72-hr ErC50	> 10	Slightly Toxic

Source: Data compiled from publicly available registration documents and scientific literature.

Terrestrial Organisms

Terrestrial non-target organisms can be exposed to **propyrisulfuron** through various routes, including direct contact, and ingestion of contaminated food and soil.

Test Organism	Species	Endpoint	Value	Classification
Bird	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	> 2000 mg/kg bw	Practically Non-toxic
Honeybee	Apis mellifera	Acute Contact LD50	> 100 µg/bee	Practically Non-toxic
Honeybee	Apis mellifera	Acute Oral LD50	> 100 µg/bee	Practically Non-toxic
Earthworm	Eisenia fetida	14-day LC50	> 1000 mg/kg soil	Practically Non-toxic

Source: Data compiled from publicly available registration documents and scientific literature.

Experimental Protocols

The toxicological data presented in this guide are derived from studies conducted following internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These standardized protocols ensure the reliability and comparability of the data generated.

Aquatic Toxicity Testing

This test evaluates the acute lethal toxicity of a substance to fish.

- Test Species: A recommended species such as Rainbow Trout (*Oncorhynchus mykiss*), Zebra Fish (*Danio rerio*), or Carp (*Cyprinus carpio*) is used.[\[6\]](#)
- Test Duration: 96 hours.
- Procedure: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[6\]](#)[\[7\]](#)
- Endpoint: The primary endpoint is the median lethal concentration (LC50), which is the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.

This test assesses the acute immobilizing effect of a substance on Daphnia.

- Test Species: Daphnia magna is the most commonly used species.[\[8\]](#)
- Test Duration: 48 hours.
- Procedure: Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance.[\[8\]](#) Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation, is observed at 24 and 48 hours.[\[8\]](#)
- Endpoint: The EC50, the median effective concentration that causes immobilisation in 50% of the daphnids, is determined.

This test evaluates the effect of a substance on the growth of freshwater algae.

- Test Species: Pseudokirchneriella subcapitata is a commonly used green alga species.[\[9\]](#)
- Test Duration: 72 hours.[\[9\]](#)
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance under standardized conditions of light, temperature, and nutrients.[\[9\]](#)[\[10\]](#) Algal growth is measured over the test period, typically by cell counts or spectrophotometry.[\[10\]](#)
- Endpoint: The ErC50, the concentration that causes a 50% reduction in the growth rate of the algae, is calculated.

Terrestrial Toxicity Testing

This test determines the acute oral toxicity of a substance to birds.

- Test Species: Commonly used species include the Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*).[\[11\]](#)
- Procedure: The test substance is administered as a single oral dose, typically via gavage or capsule.[\[11\]](#) Birds are then observed for a period of at least 14 days for mortality and signs of toxicity.[\[11\]](#)

- Endpoint: The LD50, the median lethal dose that causes mortality in 50% of the test birds, is determined.

These tests assess the acute toxicity of a substance to honeybees through direct contact and oral ingestion.

- Test Species: The European honeybee (*Apis mellifera*) is the standard test organism.
- Procedure (Contact Toxicity - OECD 214): A precise dose of the test substance, dissolved in a suitable solvent, is applied topically to the dorsal thorax of individual bees.
- Procedure (Oral Toxicity - OECD 213): Bees are fed a sucrose solution containing a known concentration of the test substance for a specified period.
- Test Duration: Mortality and any behavioral abnormalities are recorded at 4, 24, and 48 hours, and can be extended to 96 hours if delayed mortality is observed.
- Endpoint: The LD50 (for contact and oral toxicity) is calculated, representing the dose that is lethal to 50% of the bees.

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.

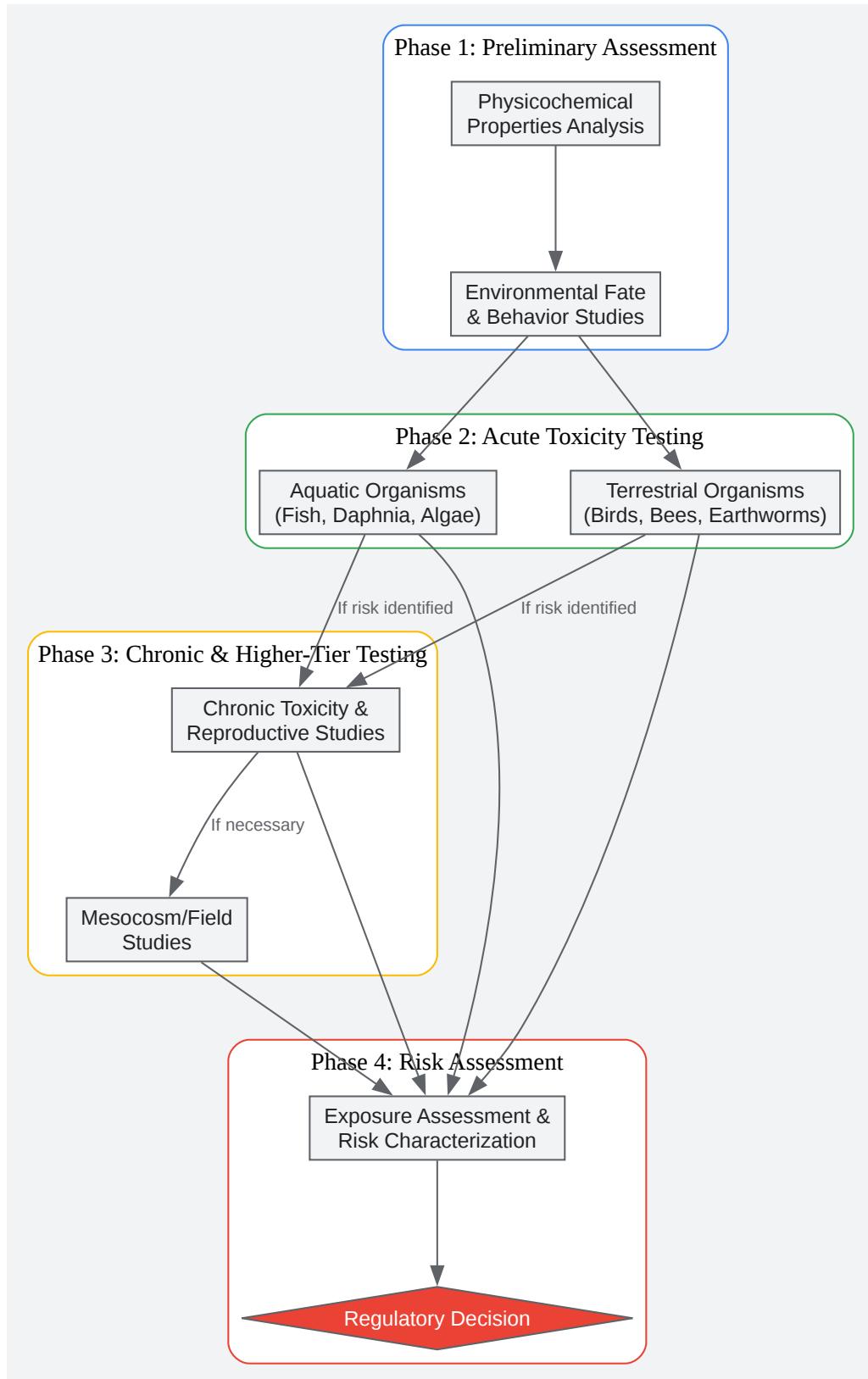
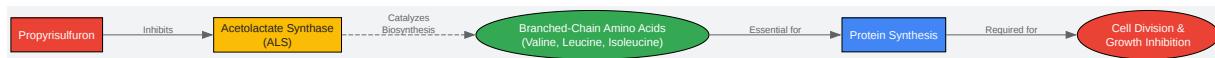
- Test Species: *Eisenia fetida* is a commonly used species for this test.
- Procedure: Adult earthworms are exposed to artificial soil treated with a range of concentrations of the test substance. Mortality and sublethal effects, such as changes in behavior and weight, are observed over a 14-day period.
- Endpoint: The LC50, the concentration in soil that is lethal to 50% of the earthworms, is determined at 7 and 14 days.

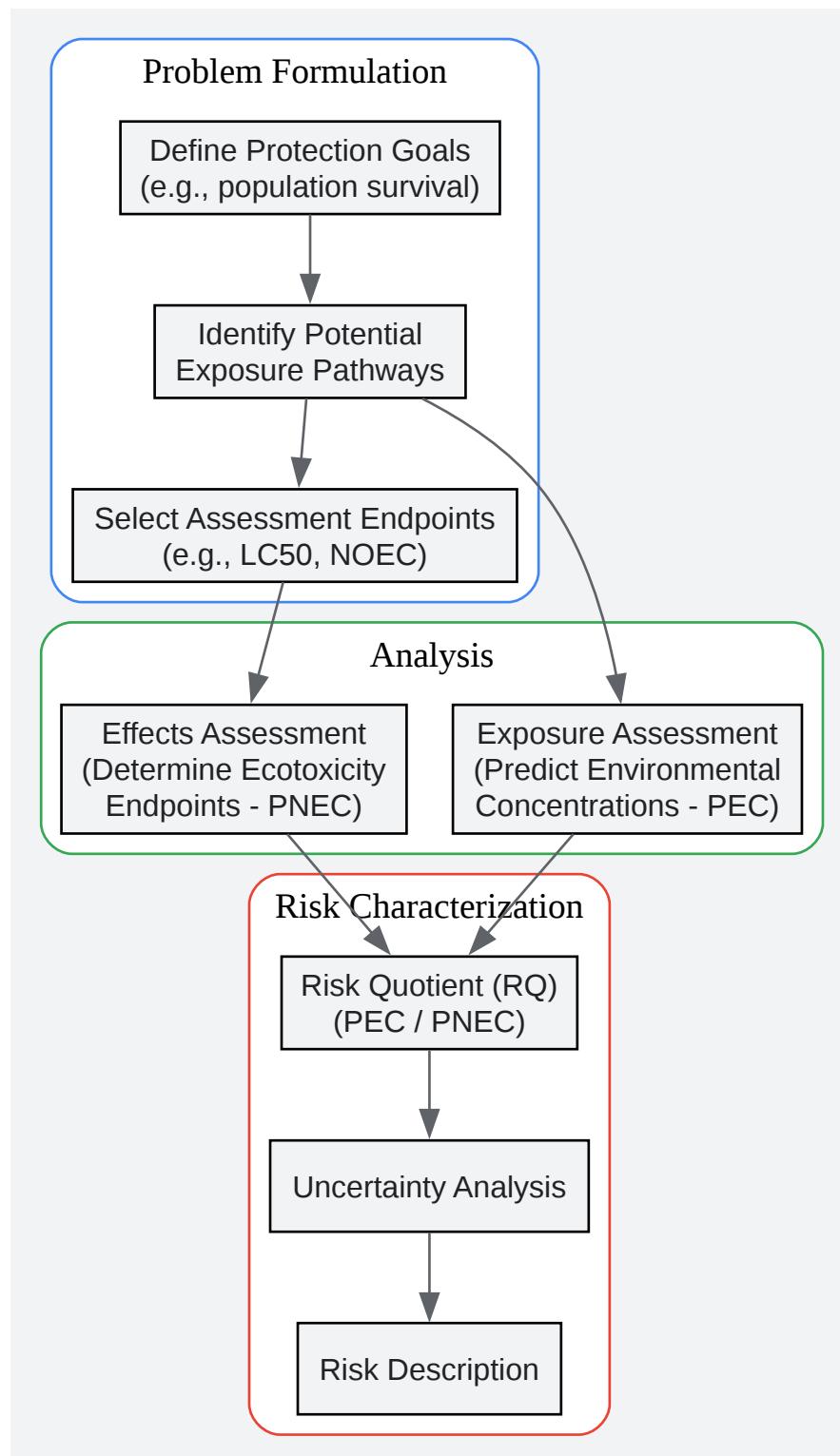
Visualization of Key Pathways and Processes

The following diagrams, generated using the DOT language, illustrate important concepts related to the toxicological profile of **propyrisulfuron**.

Signaling Pathway: Acetolactate Synthase (ALS) Inhibition

Propyrisulfuron's primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme. This enzyme is pivotal in the biosynthesis of essential branched-chain amino acids (valine, leucine, and isoleucine) in plants and some microorganisms.



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